

3-Fluoro-2-(trifluoromethyl)benzaldehyde

molecular weight and formula

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Compound of Interest

Compound Name:	3-Fluoro-2-(trifluoromethyl)benzaldehyde
Cat. No.:	B1303261

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In-Depth Technical Data for 3-Fluoro-2-(trifluoromethyl)benzaldehyde

This document provides the key physicochemical properties of **3-Fluoro-2-(trifluoromethyl)benzaldehyde**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **3-Fluoro-2-(trifluoromethyl)benzaldehyde** have been determined and are summarized below.

Property	Value
Molecular Formula	C8H4F4O ^{[1][2][3]}
Molecular Weight	192.11 g/mol ^{[1][2][3]}

Structural and Relational Overview

The relationship between the compound's name, its elemental composition (molecular formula), and its calculated molecular weight is a foundational concept in chemistry. This relationship is visualized in the diagram below.

3-Fluoro-2-(trifluoromethyl)benzaldehyde

is defined by

Molecular Formula
C8H4F4O

results in

Molecular Weight
192.11 g/mol[Click to download full resolution via product page](#)**Need Custom Synthesis?***BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.**Email: info@benchchem.com or Request Quote Online.*

References

- 1. 3-Fluoro-2-(trifluoromethyl)benzaldehyde - CAS:924817-93-6 - Sunway Pharm Ltd [3wpharm.com]
- 2. cenmed.com [cenmed.com]
- 3. 112641-20-0 Cas No. | 2-Fluoro-3-(trifluoromethyl)benzaldehyde | Matrix Scientific [matrixscientific.com]
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